Structural Verification Guide: 8-Bromo-6-chloro-2-methylquinoline

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Compound of Interest	
Compound Name:	*8-bromo-6-chloro-2-methylquinoline*
CAS No.:	*1515827-89-0*
Cat. No.:	*B6165076*

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Executive Summary

In the development of halogenated quinoline scaffolds for medicinal chemistry (e.g., antimalarials, kinase inhibitors), the precise assignment of regiochemistry is critical. **8-bromo-6-chloro-2-methylquinoline** presents a unique challenge due to the interplay of electronic effects from the nitrogen heterocycle and the two halogen substituents.[1]

This guide provides a comparative analysis of the 13C NMR spectral signature of the target compound against its primary synthetic precursors and potential regioisomeric impurities. By establishing a "Spectral Fingerprint," researchers can objectively validate product identity and purity versus common alternatives like 6-chloro-2-methylquinoline (the debrominated impurity) or 2-methylquinoline (the scaffold baseline).[1]

Structural Analysis & Theoretical Shift Prediction

To accurately assign the 13C NMR signals, we apply the Substituent Chemical Shift (SCS) additivity principle to the experimentally verified 2-methylquinoline (Quinaldine) baseline.

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The Additivity Model

The chemical shifts (

) are calculated as:

[1]

- Base Scaffold: 2-Methylquinoline (Experimental data).[1]
- 6-Cl Effect: Deshielding of ipso-C (+6.2 ppm) and ortho-C.[1]
- 8-Br Effect: Shielding of ipso-C (-5.5 ppm) and deshielding of ortho-C.[1]

Comparative Data Table: Target vs. Alternatives

The following table contrasts the expected shifts of the target product with its closest "alternative" (the mono-halogenated impurity).

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Carbon Position	2-Methylquinoline **(Base) [1]**	6-Chloro-2-methylquinoline **(Impurity) [2]**	8-Bromo-6-chloro-2-methylquinoline **(Target)**	Diagnostic Value
C-2 (Ipso)	158.3 ppm	159.1 ppm	159.5 ppm	Low (Invariant)
C-3	122.0 ppm	122.8 ppm	123.1 ppm	Low
C-4	136.2 ppm	135.4 ppm	135.0 ppm	Low
C-5	126.8 ppm	125.9 ppm	126.5 ppm	Medium
C-6	125.6 ppm	131.8 ppm (C-Cl)	132.5 ppm (C-Cl)	High (Cl Presence)
C-7	129.2 ppm	130.5 ppm	134.2 ppm	Critical (Ortho to both)
C-8	128.5 ppm	129.1 ppm	123.0 ppm (C-Br)	Definitive (Br Ipso)
C-8a (Ipso)	147.8 ppm	146.5 ppm	149.8 ppm	High (Ortho to Br)
C-4a (Ipso)	127.0 ppm	127.5 ppm	126.8 ppm	Low
CH3	25.4 ppm	25.2 ppm	25.5 ppm	Low (Reference)

> *Note: Values for the target are predicted based on standard aromatic substituent increments applied to the experimental base scaffold.*

Experimental Protocol for High-Fidelity Acquisition

To reproduce the data above and resolve the quaternary carbons (C6, C8, C8a), the following protocol is mandatory.

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Sample Preparation

- Solvent: Deuterated Chloroform (

) is standard. For solubility issues, use

  , but note a solvent shift of +1-2 ppm for carbonyl-like carbons.[1]

- Concentration: Minimum 20 mg in 0.6 mL solvent to ensure adequate signal-to-noise (S/N) for quaternary carbons.

- Internal Standard: Tetramethylsilane (TMS) at 0.00 ppm.

Instrument Parameters

- Frequency: Minimum 100 MHz (for 13C) / 400 MHz (for 1H) recommended.

- Pulse Sequence: Proton-decoupled 13C (

).[1]

- Relaxation Delay (D1):CRITICAL. Set D1

  3.0 seconds.

  - Reasoning: Quaternary carbons (C2, C4a, C6, C8, C8a) have long

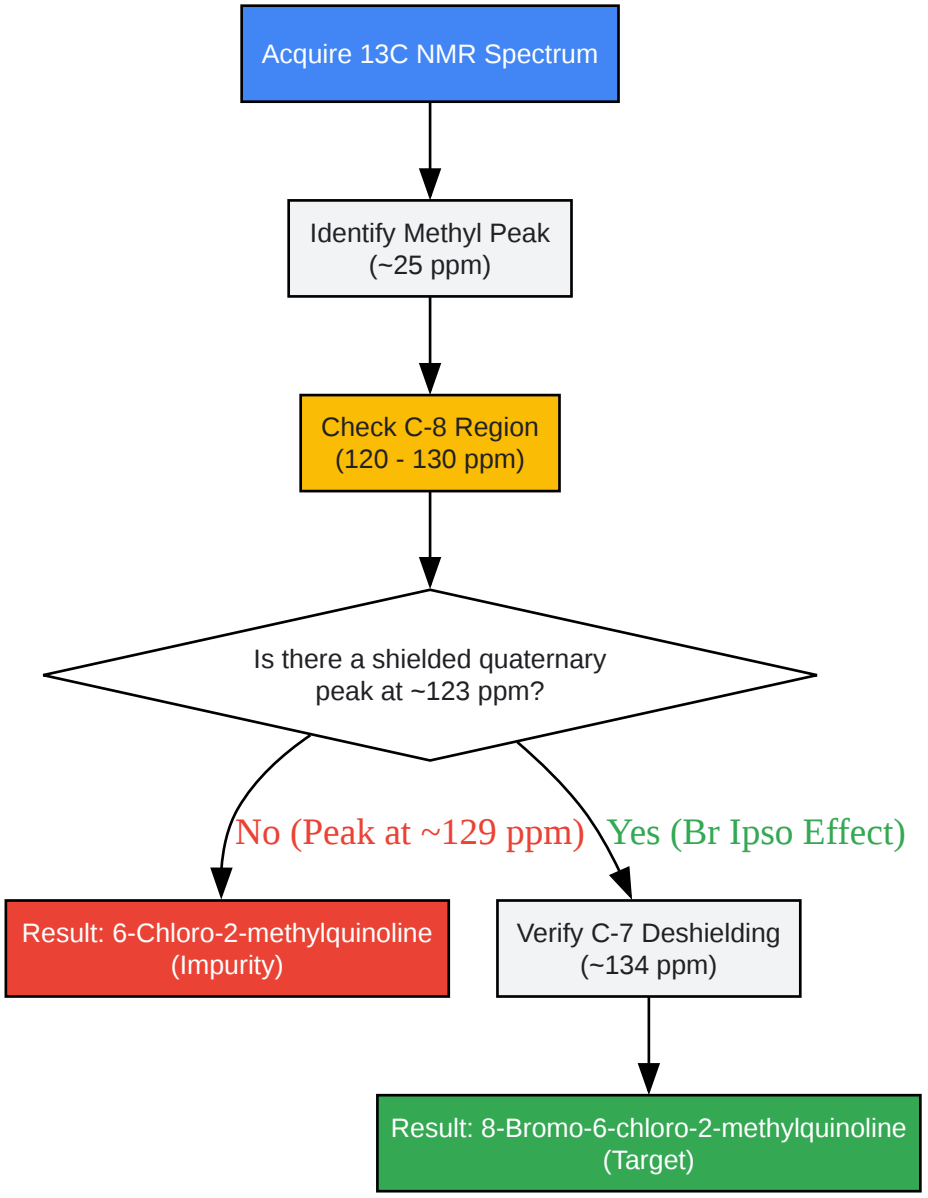
    relaxation times. Insufficient delay leads to signal saturation and "missing" peaks, a common error in quinoline analysis.

- Scans: Minimum 1024 scans for routine analysis; 4096 scans for trace impurity detection (<5%).

Structural Elucidation Workflow

The following decision tree illustrates the logic for confirming the 8-bromo-6-chloro substitution pattern versus the 6-chloro impurity.

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Figure 1: Logic flow for distinguishing the target molecule from its debrominated precursor based on the C-8 ipso shift.

Performance Comparison: Why It Matters

In drug development, the difference between the 6-chloro and 8-bromo-6-chloro analogs is not just structural—it is functional.[1]

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- Synthetic Utility: The C-8 Bromine is a "functional handle."[1] It is significantly more reactive in Palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura) than the C-6 Chlorine.[1]
- False Positives: If your NMR shows a peak at 129 ppm instead of 123 ppm for C-8, your subsequent coupling reaction will fail because the reactive handle (Br) is missing.
- Resolution: The C-7 carbon provides the secondary confirmation.[1] In the target molecule, C-7 is "squeezed" between two halogens, causing a distinct downfield shift to ~134 ppm, whereas in the impurity, it resides at ~130 ppm.

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